

Essential Procedures for the Proper Disposal of SR 146131

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Compound of Interest

Compound Name: SR 146131

Cat. No.: B1682613

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe and Compliant Disposal of the CCK1 Receptor Agonist **SR 146131**.

This document provides crucial safety and logistical guidance for the proper disposal of **SR 146131**, a potent and selective nonpeptide cholecystokinin subtype 1 (CCK1) receptor agonist. Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance.

I. Personal Protective Equipment (PPE) and Handling

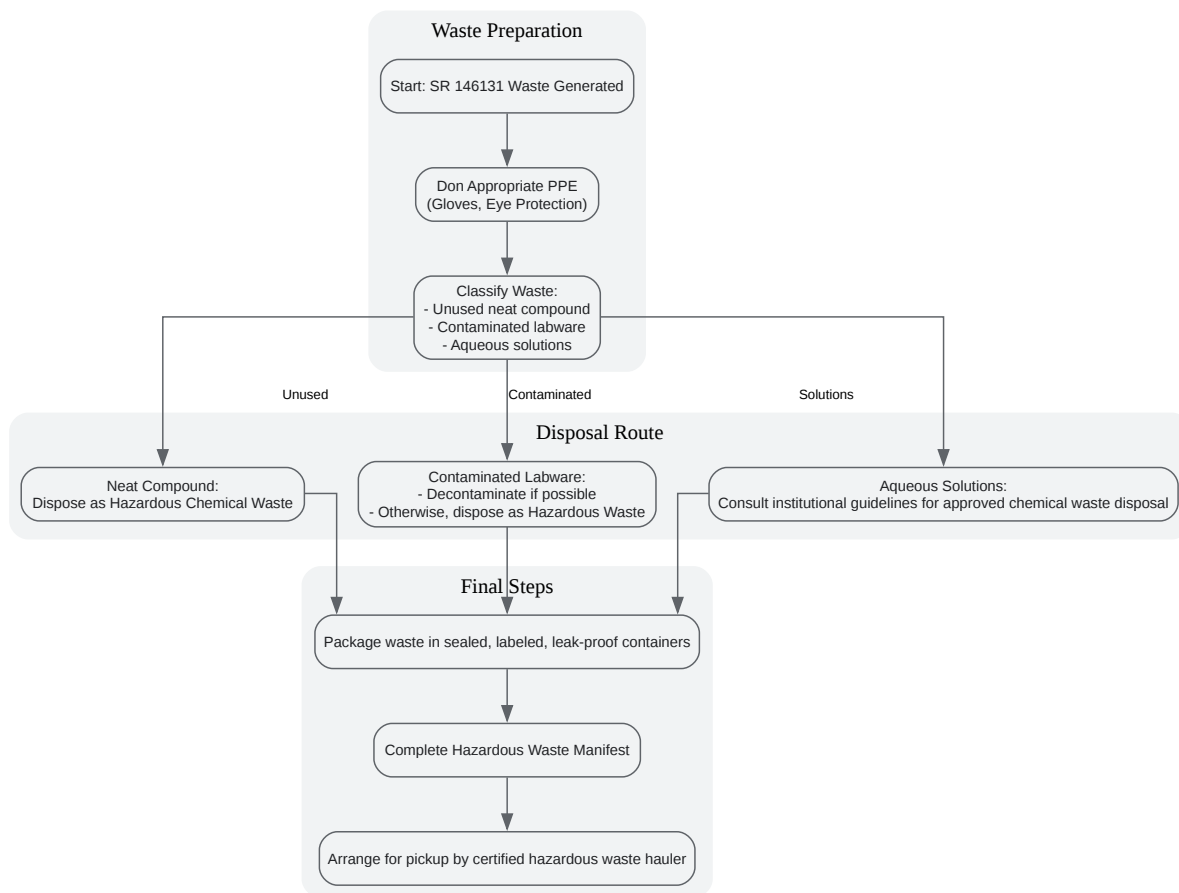
Prior to handling **SR 146131** for disposal, it is imperative to wear appropriate personal protective equipment to minimize exposure risk.

PPE Category	Specification
Hand Protection	Wear protective gloves.
Eye/Face Protection	Use eye and face protection.
Skin and Body Protection	Wash skin thoroughly after handling.

A Safety Data Sheet (SDS) for a similar chemical compound recommends these general precautions. Always consult the specific SDS for the compound in use.[\[1\]](#)

II. Disposal Workflow

The proper disposal of **SR 146131** should follow a structured workflow to ensure safety and compliance with regulations. This involves determining the nature of the waste, selecting the appropriate disposal route, and ensuring correct documentation.



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Figure 1. Logical workflow for the proper disposal of **SR 146131** waste.

III. Step-by-Step Disposal Procedures

The following protocols are based on general best practices for the disposal of potent research compounds. Note: A specific Safety Data Sheet (SDS) for **SR 146131** was not available; therefore, these are general guidelines. Always consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

1. Waste Identification and Segregation:

- Unused or Expired **SR 146131**: This should be treated as hazardous chemical waste.
- Contaminated Materials: Items such as pipette tips, vials, and gloves that have come into direct contact with **SR 146131** should be segregated as solid hazardous waste.
- Solutions: Aqueous or solvent-based solutions containing **SR 146131** must be collected as liquid hazardous waste. Do not dispose of solutions down the drain.

2. Packaging and Labeling:

- Use only approved, chemically resistant, and leak-proof containers for waste collection.
- Ensure containers are tightly sealed to prevent leakage.^[2]
- Clearly label each waste container with "Hazardous Waste" and the full chemical name: "**SR 146131**". Include the concentration and quantity of the waste.

3. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area.
- Keep waste containers closed except when adding waste.^[2]
- Follow all local and institutional regulations for the storage of hazardous materials.

4. Final Disposal:

- All waste containing **SR 146131** must be disposed of through a licensed hazardous waste disposal company.

- Complete all necessary waste manifest forms as required by your institution and local regulations.
- Do not attempt to incinerate or treat the chemical waste yourself unless you are operating in a licensed facility.

IV. Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate and Secure:** Evacuate the immediate area and prevent unauthorized personnel from entering.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, use an absorbent material to contain the substance. Avoid creating dust.
- **Cleanup:** Carefully sweep or scoop up the contained material and place it in a sealed, labeled container for disposal as hazardous waste.
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent or detergent and water. Collect all cleaning materials for disposal as hazardous waste.
- **Reporting:** Report the incident to your laboratory supervisor and institutional EHS department.

General guidance for spills suggests sweeping up and shoveling into suitable containers for disposal.^[2]

V. Regulatory Context

The disposal of chemical waste is regulated by federal, state, and local laws. In the United States, the Resource Conservation and Recovery Act (RCRA) governs the management of hazardous waste. It is the responsibility of the waste generator to properly characterize and manage their waste in accordance with these regulations.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **SR 146131**, thereby protecting themselves, their colleagues, and the environment.

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References

- 1. [macrocyclics.com](https://www.benchchem.com) [[macrocyclics.com](https://www.benchchem.com)]
- 2. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
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